

# 3,5-Dimethyl-4-heptanol: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: 3,5-Dimethyl-4-heptanol

Cat. No.: B092936

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Disclaimer: A comprehensive Safety Data Sheet (SDS) for **3,5-Dimethyl-4-heptanol** (CAS No. 19549-79-2) is not readily available in public domains. This guide has been compiled from publicly accessible data for this compound and related branched-chain alcohols. The information herein should be used as a guideline and not as a substitute for a manufacturer-provided SDS. All laboratory and industrial handling of this chemical should be conducted by trained professionals with appropriate safety measures in place.

This technical guide provides an in-depth overview of the known safety and handling information for **3,5-Dimethyl-4-heptanol**. It is intended for researchers, scientists, and professionals in the field of drug development who may be working with this compound.

## Chemical and Physical Properties

Limited experimental data is available for the physical and chemical properties of **3,5-Dimethyl-4-heptanol**. The following table summarizes the available information from various public sources.

Property	Value	Source
Molecular Formula	C9H20O	PubChem[1]
Molecular Weight	144.25 g/mol	PubChem[1]
CAS Number	19549-79-2	NIST WebBook[2]
Boiling Point	171 °C at 760 mmHg	Career Henan Chemical Co.[3]
~177-179 °C	LookChem	
452.15 K (179 °C)	NIST WebBook[4]	
Flash Point	69.8 °C	Career Henan Chemical Co.[3]
Density	0.82 g/cm³	Career Henan Chemical Co.[3]
Vapor Pressure	0.456 mmHg at 25 °C	Career Henan Chemical Co.[3]
Refractive Index	1.427	Career Henan Chemical Co.[3]
Solubility	Insoluble in water; Soluble in alcohol and ether.	Inferred from similar compounds

## Hazard Identification and GHS Classification

A formal Globally Harmonized System (GHS) classification for **3,5-Dimethyl-4-heptanol** is not publicly available. One source indicates "Hazard Codes: N/A; Statements: N/A; Safety Statements: N/A". However, based on the properties of similar branched-chain alcohols, the following potential hazards should be considered:

- Flammability: With a flash point of 69.8 °C, it is a combustible liquid.[3]
- Eye Irritation: Alcohols in this class can cause eye irritation.
- Skin Irritation: Prolonged or repeated contact may cause skin irritation.
- Respiratory Tract Irritation: Inhalation of high concentrations of vapor may cause respiratory tract irritation.

A safety assessment of branched-chain saturated alcohols as fragrance ingredients indicated that while undiluted materials can cause moderate to severe eye irritation, they generally have no or low sensitizing potential and a low order of acute toxicity.[\[5\]](#)

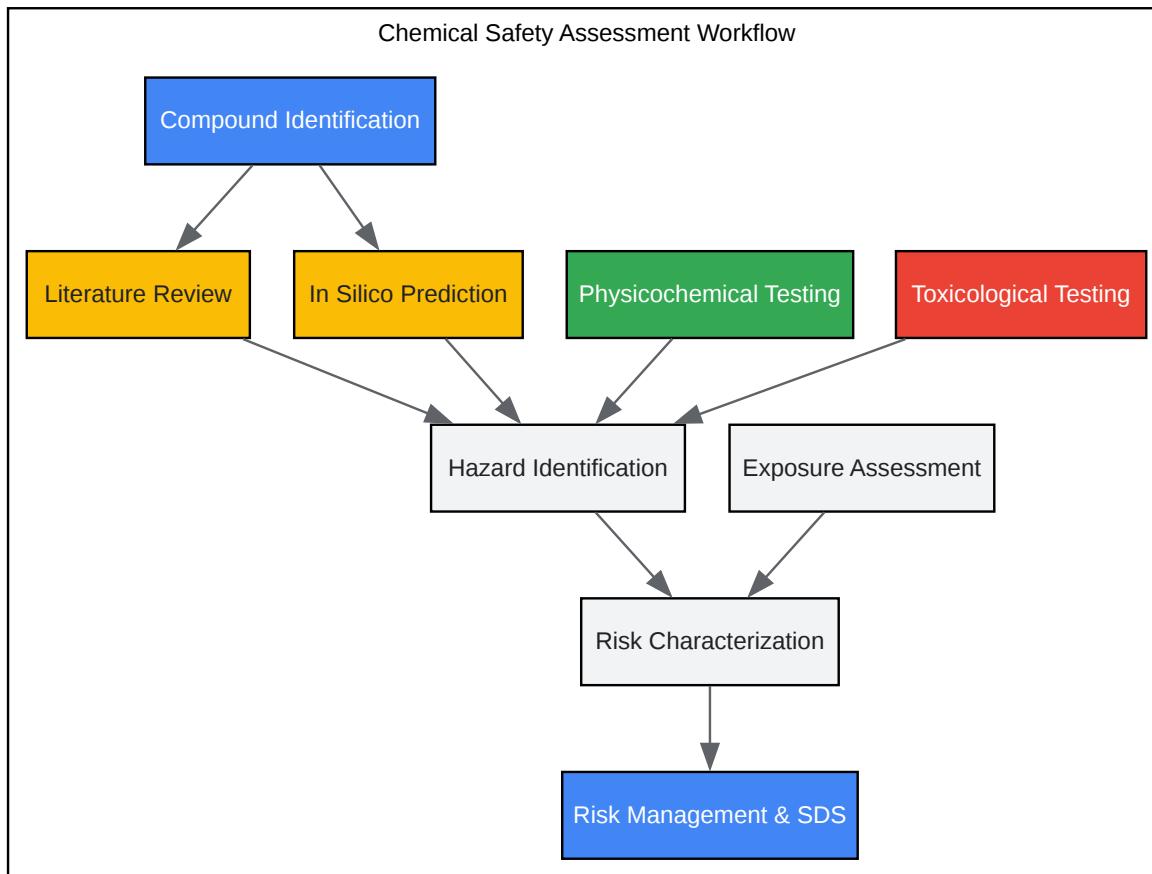
## Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **3,5-Dimethyl-4-heptanol** are not available. However, standardized OECD guidelines are typically followed for such assessments. These would include:

- Acute Oral Toxicity: OECD Guideline 423
- Acute Dermal Toxicity: OECD Guideline 402
- Acute Inhalation Toxicity: OECD Guideline 403
- Skin Irritation/Corrosion: OECD Guideline 404
- Eye Irritation/Corrosion: OECD Guideline 405
- Skin Sensitization: OECD Guideline 429 (Local Lymph Node Assay)

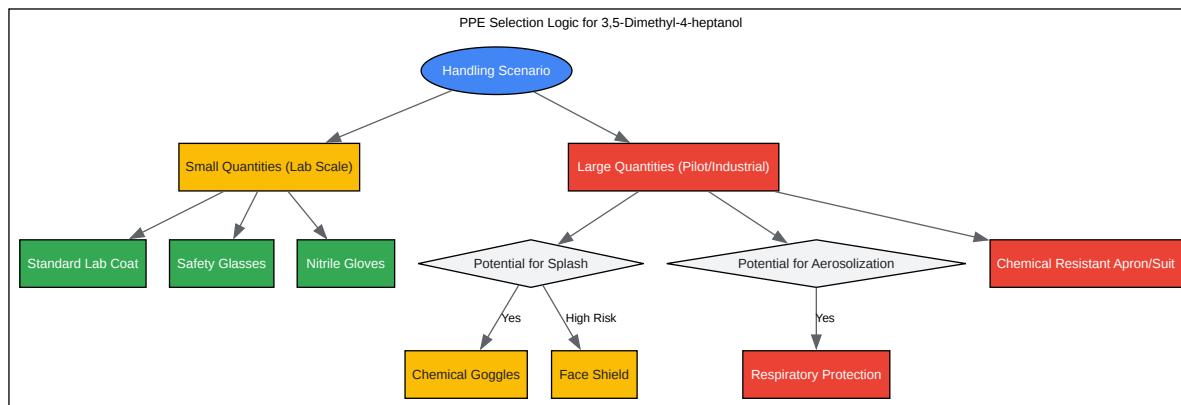
## Signaling Pathways and Workflow Diagrams

To visualize the safety assessment process and handling logic, the following diagrams are provided in DOT language.



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Caption: General workflow for chemical safety assessment.

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Caption: Logical relationships for PPE selection.

## Safe Handling and Storage

Given the limited specific data, the following handling and storage procedures are recommended based on general laboratory safety principles for combustible liquids.

### Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Wear appropriate personal protective equipment (PPE), including safety glasses or goggles, nitrile gloves, and a lab coat. For larger quantities or where splashing is possible, a face shield and chemical-resistant apron should be considered.

- Keep away from heat, sparks, and open flames.
- Use non-sparking tools.
- Ground and bond containers when transferring material.
- Avoid breathing vapors or mists.

**Storage:**

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from sources of ignition.
- Store separately from strong oxidizing agents and strong acids.

## Emergency Procedures

**First Aid Measures:**

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.
- Skin Contact: Immediately wash skin with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.

**Fire-Fighting Measures:**

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.

- **Unsuitable Extinguishing Media:** Do not use a solid water stream as it may scatter and spread the fire.
- **Specific Hazards:** The substance is combustible. Vapors may form explosive mixtures with air.
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

#### Accidental Release Measures:

- **Personal Precautions:** Evacuate personnel to a safe area. Ensure adequate ventilation. Remove all sources of ignition. Wear appropriate personal protective equipment.
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- **Methods for Cleaning Up:** Absorb the spill with inert material (e.g., sand, earth, vermiculite) and place it in a suitable container for disposal.

## Stability and Reactivity

- **Reactivity:** No specific reactivity data is available.
- **Chemical Stability:** Expected to be stable under normal storage and handling conditions.
- **Possibility of Hazardous Reactions:** No specific data available.
- **Conditions to Avoid:** Heat, flames, sparks, and other sources of ignition.
- **Incompatible Materials:** Strong oxidizing agents, strong acids.
- **Hazardous Decomposition Products:** Carbon monoxide and carbon dioxide upon combustion.

## Toxicological Information

No specific toxicological data for **3,5-Dimethyl-4-heptanol** was found. As a general class, branched-chain alcohols are considered to have a low order of acute toxicity.<sup>[5]</sup> However, without specific data, this compound should be handled with care, assuming it may cause skin, eye, and respiratory irritation.

## Conclusion

While **3,5-Dimethyl-4-heptanol** has limited publicly available safety and toxicological data, a conservative approach to handling is warranted based on its classification as a combustible liquid and the known properties of similar branched-chain alcohols. Researchers and other professionals must exercise caution, utilize appropriate personal protective equipment, and work in well-ventilated areas. It is strongly recommended to obtain a comprehensive Safety Data Sheet from the supplier before handling this chemical.

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## References

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